

Application Notes and Protocols for Phenanthrene-13C6 in Air Quality Monitoring

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Compound of Interest

Compound Name: Phenanthrene-13C6

Cat. No.: B1421320

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Introduction

Phenanthrene-13C6 is a stable, isotopically labeled form of phenanthrene, a polycyclic aromatic hydrocarbon (PAH) commonly found in the environment. Due to its chemical and physical similarity to native phenanthrene, **Phenanthrene-13C6** serves as an ideal internal standard for quantitative analysis in air quality monitoring studies. Its use in isotope dilution mass spectrometry (IDMS) techniques, particularly with gas chromatography-mass spectrometry (GC-MS) and high-resolution mass spectrometry (GC-HRMS), allows for precise and accurate measurement of phenanthrene concentrations in ambient air samples.[1][2][3] This is crucial for assessing human exposure and environmental contamination, as many PAHs are recognized as carcinogenic toxins.[4]

The isotope dilution method corrects for the loss of analyte during sample preparation and analysis, providing more reliable data.[2][5] 13C-labeled standards, like **Phenanthrene-13C6**, are preferred over deuterated standards as they do not undergo hydrogen exchange and typically have negligible amounts of native analyte present.[3]

Applications

Phenanthrene-13C6 is primarily utilized as an internal standard in the following applications for air quality monitoring:

- **Quantification of PAHs in Ambient Air:** Used to accurately determine the concentration of phenanthrene in both the gas and particulate phases of air samples.[6]

- Source Apportionment Studies: Helps in identifying and quantifying the contributions of various emission sources (e.g., traffic, domestic heating) to the total PAH levels in the atmosphere.[\[7\]](#)
- Environmental Fate and Transport Studies: Enables the tracking of phenanthrene movement and transformation in the environment.
- Human Exposure Assessment: Provides precise data for evaluating the health risks associated with inhalation of PAHs.[\[8\]](#)

Experimental Protocols

Protocol 1: Determination of Phenanthrene in Air Particulate Matter by Isotope Dilution GC-HRMS

This protocol is adapted from methodologies described for the analysis of PAHs in air particulate matter.[\[1\]](#)[\[2\]](#)

1. Sample Collection:

- Air samples are collected on a glass fiber filter using a high-volume air sampler.[\[7\]](#)
- The total volume of air sampled is recorded.

2. Sample Preparation and Extraction:

- The filter is spiked with a known amount of **Phenanthrene-13C6** solution (internal standard).
- The spiked filter is extracted using a suitable method such as Soxhlet extraction with cyclohexane or dichloromethane, or accelerated solvent extraction (ASE).[\[1\]](#)[\[7\]](#)
- The extract is concentrated using a rotary evaporator or a gentle stream of nitrogen.

3. Sample Cleanup:

- The concentrated extract is cleaned up using solid-phase extraction (SPE) with a silica gel cartridge to remove interferences.
- The PAH fraction is eluted with an appropriate solvent mixture (e.g., hexane:dichloromethane).
- The eluate is concentrated to a final volume of 1 mL.

4. Instrumental Analysis (GC-HRMS):

- The analysis is performed on a gas chromatograph coupled to a high-resolution mass spectrometer.
- GC Conditions:
 - Column: DB-5ms fused-silica capillary column (or equivalent).
 - Injector: Splitless mode.
 - Carrier Gas: Helium.
 - Temperature Program: Optimized to separate phenanthrene from other PAHs.
- MS Conditions:
 - Ionization: Electron Ionization (EI).
 - Mode: Selected Ion Monitoring (SIM) at a resolution of 10,000.[\[1\]](#)
 - Ions to Monitor:
 - Native Phenanthrene (C₁₄H₁₀): m/z 178.0783
 - **Phenanthrene-13C6** (13C₆C₈H₁₀): m/z 184.1018

5. Quantification:

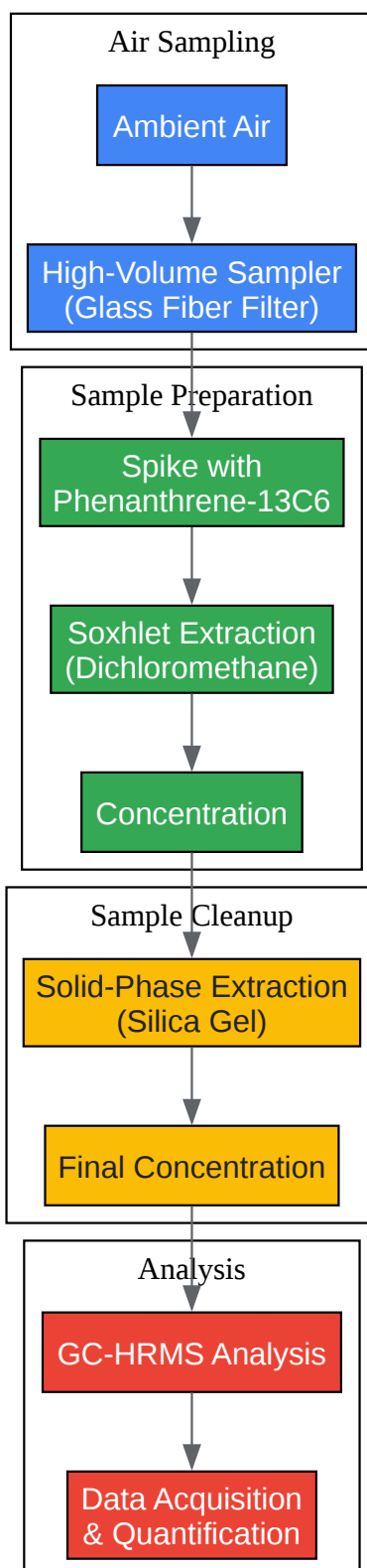
- The concentration of native phenanthrene is calculated by comparing the peak area of the native analyte to the peak area of the **Phenanthrene-13C6** internal standard using a calibration curve.

Data Presentation

Table 1: Performance Data for Phenanthrene Analysis using Isotope Dilution

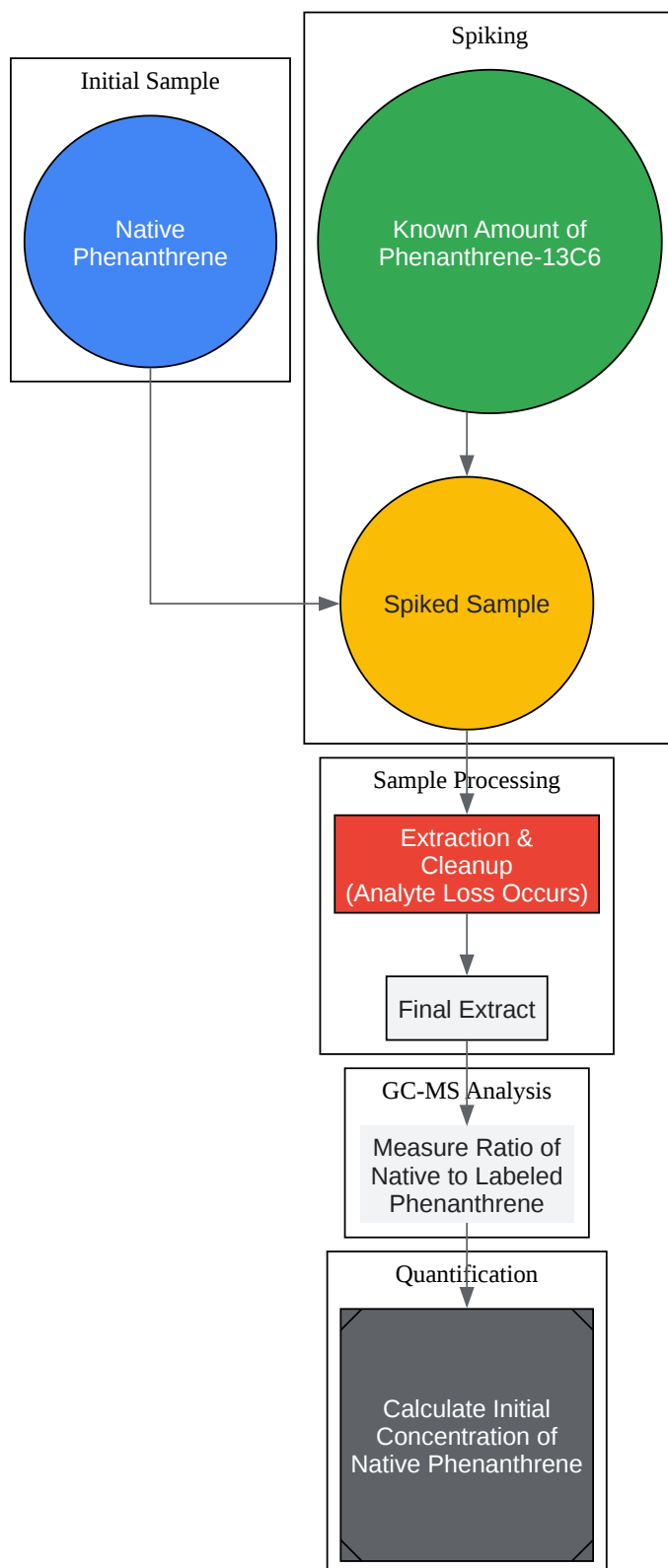
Parameter	Value	Reference
Recovery of Labeled Internal Standards	86 - 115%	[1]
Method Detection Limit (MDL) - GC/MS	0.03 - 0.19 pg	[9]
Method Quantification Limit (LOQ) - GC-MS/MS	< 300 pg/m ³	[6]
Linearity (R ²)	≥ 0.999	[9]

Visualizations



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Caption: Experimental workflow for the analysis of Phenanthrene in air samples.



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Caption: Principle of the isotope dilution method for quantification.

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